

# Proper Disposal of Chroman 1: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Chroman 1*

Cat. No.: *B606663*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and regulatory compliance. This document provides essential safety and logistical information for the proper disposal of **Chroman 1**, a potent and selective ROCK2 inhibitor.

## Chemical and Physical Properties

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. Key quantitative data for **Chroman 1** are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>28</sub> N <sub>4</sub> O <sub>4</sub>	[1]
Molecular Weight	436.50 g/mol	[1][2]
CAS Number	1273579-40-0	[1]
Appearance	Solid	[3]
Solubility	DMSO: ≥50 mg/mL	[2][4]
Water: 5 mM	[5]	
Ethanol: Sparingly soluble (1-10 mg/mL)	[3]	
Storage Temperature	-20°C	[5]

## Hazard Identification and Personal Protective Equipment (PPE)

**Chroman 1** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1][6]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1][6]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1][6]
- May cause respiratory irritation[6]

To mitigate these risks, the following personal protective equipment (PPE) must be worn when handling **Chroman 1**:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective, chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

## Step-by-Step Disposal Protocol

Adherence to a standardized disposal protocol is crucial for safety and environmental protection. The following steps outline the proper procedure for disposing of **Chroman 1** waste.

### 1. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **Chroman 1** and materials contaminated with it.
- Do not mix **Chroman 1** waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
- Solid waste (e.g., contaminated pipette tips, tubes, gloves) should be placed in a sealed, leak-proof container.
- Liquid waste (e.g., unused solutions) should be collected in a compatible, sealed container.

### 2. Spill Decontamination:

- In the event of a spill, ensure the area is well-ventilated.
- Absorb liquid spills with an inert material such as diatomite or universal binders.[\[1\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collect all contaminated materials and place them in the designated **Chroman 1** hazardous waste container.

### 3. Waste Storage:

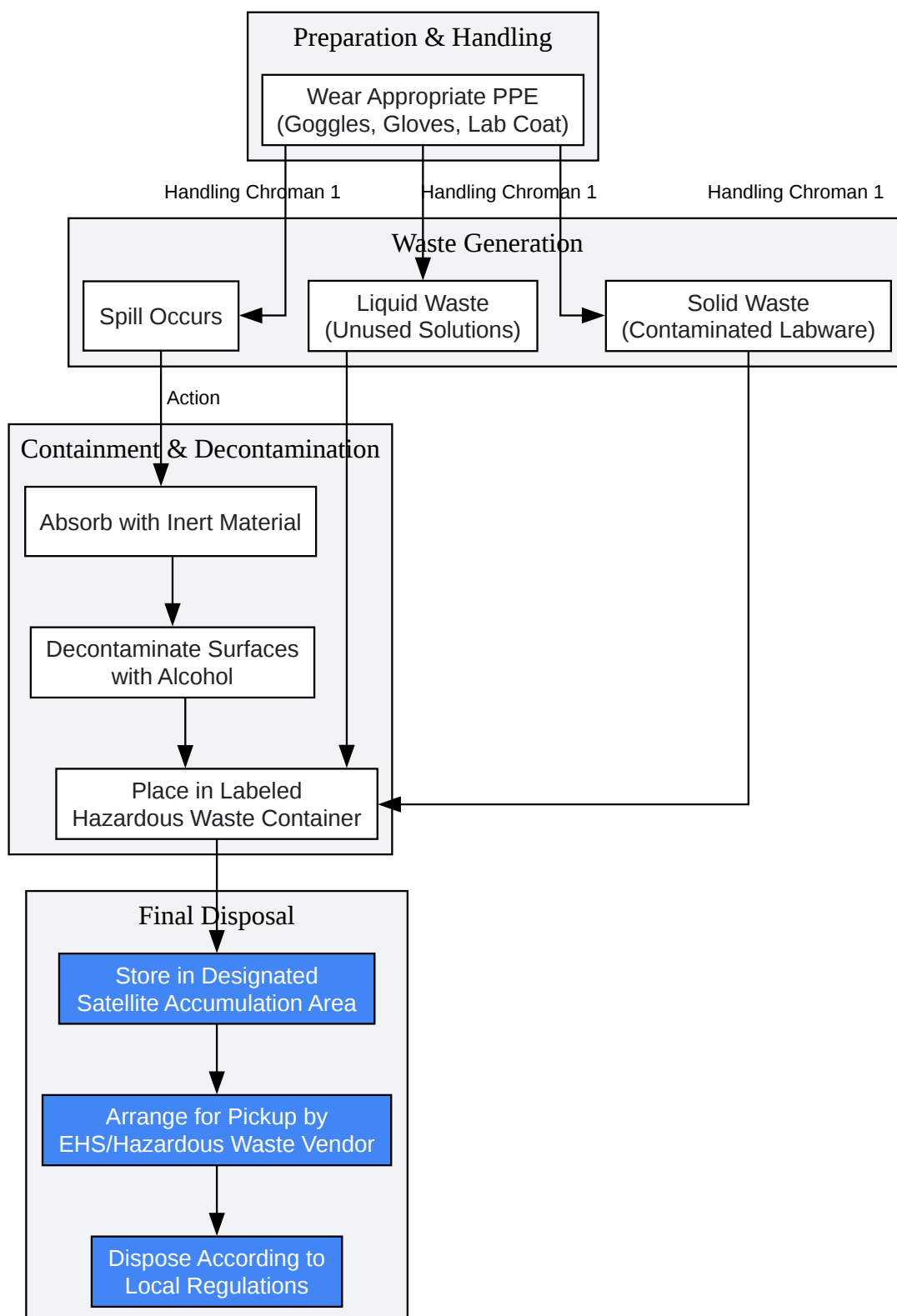
- Store the sealed hazardous waste container in a designated and secure satellite accumulation area.
- The storage area should be away from incompatible materials, such as strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

### 4. Final Disposal:

- Dispose of the **Chroman 1** waste container through your institution's hazardous waste management program.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[\[1\]](#)

## Chroman 1 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Chroman 1**.



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Caption: Logical workflow for the safe disposal of **Chroman 1**.

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